

Application Note: Scalable Synthesis Routes for 8-Methoxy-5-nitroquinoline

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Compound of Interest

Compound Name: 8-Methoxy-5-nitroquinoline

CAS No.: 17012-47-4

Cat. No.: B1347483

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Executive Summary

8-Methoxy-5-nitroquinoline is a critical intermediate in the synthesis of biologically active quinoline analogues, including antimalarial agents (e.g., primaquine derivatives), antibacterial compounds, and experimental oncology drugs. This application note provides a comprehensive, field-validated guide to the scalable synthesis of **8-methoxy-5-nitroquinoline**. We evaluate two orthogonal synthetic pathways—direct electrophilic nitration of 8-methoxyquinoline and the O-methylation of 5-nitro-8-hydroxyquinoline (nitroxoline)—detailing the mechanistic rationale, quantitative metrics, and step-by-step protocols necessary for reproducible scale-up.

Mechanistic Rationale & Pathway Selection

The synthesis of **8-methoxy-5-nitroquinoline** requires precise regiocontrol. The quinoline scaffold presents a unique electronic environment: the nitrogen-containing pyridine ring is electron-deficient, while the fused benzene ring is relatively electron-rich.

Route A: Electrophilic Aromatic Nitration of 8-Methoxyquinoline

Under standard nitration conditions (concentrated

and

), the quinoline nitrogen is rapidly protonated to form a quinolinium cation [3]. This protonation strongly deactivates the pyridine ring toward electrophilic attack, directing the nitronium ion (

) exclusively to the benzene ring. The methoxy group at the C8 position acts as a strong electron-donating group via resonance (+M effect), activating the ring and directing substitution to its ortho (C7) and para (C5) positions. Due to the steric hindrance at C7 and the superior stabilization of the Wheland intermediate at C5, the nitration is highly regioselective, yielding **8-methoxy-5-nitroquinoline** as the major product [1, 4].

Causality Check: Strict temperature control (0–5 °C) is mandatory. Elevated temperatures accelerate the secondary nitration event, leading to the formation of 5,7-dinitro-8-methoxyquinoline as an undesirable byproduct [2, 5].

Route B: O-Methylation of 5-Nitro-8-hydroxyquinoline (Nitroxoline)

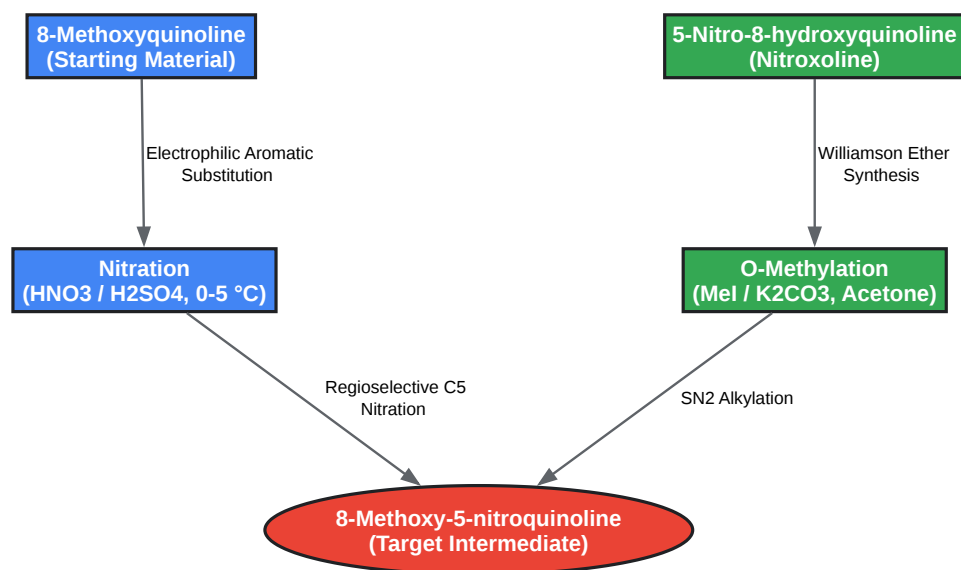
An alternative, highly scalable route utilizes commercially available 5-nitro-8-hydroxyquinoline (nitroxoline), an established antibacterial agent [6]. This route bypasses the hazards of bulk nitration by employing a straightforward Williamson ether synthesis. The phenolic hydroxyl group is deprotonated by a mild base (e.g.,

) to form a resonance-stabilized phenoxide, which subsequently undergoes an

nucleophilic attack on a methylating agent (e.g., methyl iodide or dimethyl sulfate) [7].

Causality Check: While methyl iodide is highly efficient, dimethyl sulfate is often preferred for industrial scale-up due to its lower volatility and cost, provided phase-transfer catalysis (PTC) or rigorous engineering controls are implemented.

Workflow Visualization



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Figure 1: Orthogonal synthetic workflows for the preparation of **8-Methoxy-5-nitroquinoline**.

Quantitative Route Comparison

The following table summarizes the key metrics for both synthetic routes to aid in process selection and risk assessment.

Parameter	Route A: Direct Nitration	Route B: O-Methylation
Starting Material	8-Methoxyquinoline	5-Nitro-8-hydroxyquinoline
Reagents	Conc. , Conc.	or ,
Typical Yield	65% – 75%	85% – 95%
Regioselectivity	High (C5 favored over C7)	Absolute (Pre-installed nitro group)
Primary Impurity	5,7-dinitro-8-methoxyquinoline	Unreacted starting material
Scalability	Moderate (Exothermic hazard)	High (Easily controlled kinetics)
Safety Profile	Requires cryogenic cooling	Requires handling of alkylating agents

Step-by-Step Experimental Protocols

Protocol 1: Synthesis via Direct Nitration (Route A)

Self-Validating Step: The formation of the quinolinium sulfate salt prior to the addition of nitric acid is critical. Failure to fully dissolve the starting material in sulfuric acid will result in localized thermal spikes and over-nitration.

Materials:

- 8-Methoxyquinoline (1.0 eq, 10.0 g, 62.8 mmol)
- Concentrated Sulfuric Acid (
, 98%) (45 mL)
- Concentrated Nitric Acid (
, 70%) (1.1 eq, 4.4 mL, 69.1 mmol)

Procedure:

- **Preparation of the Acidic Medium:** Equip a 250 mL three-neck round-bottom flask with a magnetic stirrer, an internal thermometer, and an addition funnel. Add 45 mL of concentrated sulfuric acid and cool the flask to 0 °C using an ice-brine bath.
- **Substrate Addition:** Slowly add 8-methoxyquinoline (10.0 g) to the chilled sulfuric acid in small portions over 20 minutes. Maintain the internal temperature below 10 °C. Stir until complete dissolution is achieved (a clear, viscous solution indicates full protonation).
- **Nitration:** In a separate vial, prepare the nitrating mixture by carefully mixing 4.4 mL of concentrated nitric acid with 5 mL of concentrated sulfuric acid.
. Transfer this mixture to the addition funnel.
- **Controlled Addition:** Add the nitrating mixture dropwise to the quinolinium solution over 45 minutes, strictly maintaining the internal temperature between 0 °C and 5 °C.
- **Reaction Maturation:** Once the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 2 hours.
- **Quenching & Isolation:** Slowly pour the reaction mixture over 300 g of crushed ice with vigorous stirring. Neutralize the acidic suspension to pH 7-8 using a cold 20% aqueous sodium carbonate solution or saturated sodium bicarbonate solution.
. Stir for 15 minutes.
- **Filtration:** Collect the resulting yellow precipitate via vacuum filtration. Wash the filter cake extensively with cold distilled water to remove residual inorganic salts.
- **Purification:** Recrystallize the crude solid from ethanol to yield **8-methoxy-5-nitroquinoline** as yellow needles.

Protocol 2: Synthesis via O-Methylation (Route B)

Self-Validating Step: The color change of the reaction mixture from the bright yellow/orange of the nitroxoline phenoxide anion to a paler suspension indicates the successful consumption of the nucleophile and progression of the alkylation.

Materials:

- 5-Nitro-8-hydroxyquinoline (1.0 eq, 10.0 g, 52.6 mmol)
- Potassium Carbonate (
, anhydrous) (2.5 eq, 18.2 g, 131.5 mmol)
- Methyl Iodide (
) (1.5 eq, 4.9 mL, 78.9 mmol)
- Anhydrous Acetone or DMF (100 mL)

Procedure:

- **Deprotonation:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 5-nitro-8-hydroxyquinoline (10.0 g) in 100 mL of anhydrous acetone. Add anhydrous
(18.2 g).
- **Activation:** Stir the suspension at room temperature for 30 minutes under a dry nitrogen atmosphere to ensure complete deprotonation, generating the active phenoxide species.
- **Alkylation:** Slowly add methyl iodide (4.9 mL) via syringe over 10 minutes.
- **Reaction Maturation:** Heat the mixture to a gentle reflux (approx. 56 °C) and stir for 12–16 hours. Monitor the reaction progress via TLC (Eluent: Hexane/Ethyl Acetate 7:3).
- **Work-up:** Upon completion, cool the mixture to room temperature and concentrate it under reduced pressure to remove the acetone.
- **Extraction:** Partition the residue between dichloromethane (DCM, 150 mL) and water (100 mL). Separate the organic layer and wash the aqueous layer with an additional 50 mL of

DCM.

- Drying & Isolation: Combine the organic extracts, wash with brine, and dry over anhydrous . Filter and evaporate the solvent under reduced pressure to afford **8-methoxy-5-nitroquinoline**. The product is typically of high purity (>95%) but can be recrystallized from ethanol if necessary.

Analytical Validation & Troubleshooting

To ensure structural integrity and purity, the synthesized **8-methoxy-5-nitroquinoline** must be validated analytically:

- ¹H-NMR (400 MHz, DMSO-d₆): Key diagnostic peaks include the methoxy singlet at ~4.12 ppm (3H, s) and the characteristic splitting of the quinoline aromatic protons. The C6 and C7 protons typically appear as a pair of doublets with ortho-coupling (Hz) [8].
- FT-IR: Look for the disappearance of the broad O-H stretch (~3200 cm⁻¹) from the nitroxoline starting material (if using Route B) and the presence of strong asymmetric and symmetric stretching bands at ~1520 cm⁻¹ and ~1340 cm⁻¹ [9].
- Troubleshooting: If the yield in Route A is low and TLC shows multiple spots, the internal temperature likely exceeded 5 °C during nitration, leading to dinitration. If starting material remains in Route B, ensure the is strictly anhydrous, as water can hydrolyze the methylating agent.

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